

# 4'-Methoxyflavone: A Technical Guide to its Physicochemical Properties and Biological Activity

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## Compound of Interest

Compound Name: 4'-Methoxyflavonol

Cat. No.: B191851

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Introduction: 4'-Methoxyflavone is a naturally occurring flavonoid, a class of polyphenolic compounds widely distributed in the plant kingdom.[1] It is structurally characterized by a C6-C3-C6 backbone, with a methoxy group substituted at the 4' position of the B ring.[2] This compound has garnered significant scientific interest due to its diverse biological activities, most notably its neuroprotective effects.[1][3] It also exhibits antioxidant, anti-inflammatory, and potential anticancer properties.[1][4][5] This technical guide provides an in-depth overview of the physicochemical properties, spectral characteristics, and key biological activities of 4'-Methoxyflavone, along with detailed experimental protocols relevant to its study. This document is intended for researchers, scientists, and professionals in the field of drug development.

## Core Physicochemical Properties

The fundamental physicochemical properties of 4'-Methoxyflavone are summarized below. These characteristics are crucial for its handling, formulation, and absorption, distribution, metabolism, and excretion (ADME) profiling in drug discovery processes.

Property	Value	Source
CAS Number	4143-74-2	[4]
Molecular Formula	C <sub>16</sub> H <sub>12</sub> O <sub>3</sub>	[4]
Molecular Weight	252.26 g/mol	[5]
Appearance	White to light yellow crystalline powder	[4]
Melting Point	157 - 161 °C	[4][5][6]
Solubility	DMSO: 5 mg/mL (warmed)	[5]
LogP (Computed)	3.5 (XLogP3)	[7]
Storage Temperature	2 - 8 °C	[5]

## Spectral Properties

Spectroscopic data is fundamental for the structural elucidation and quantification of 4'-Methoxyflavone.

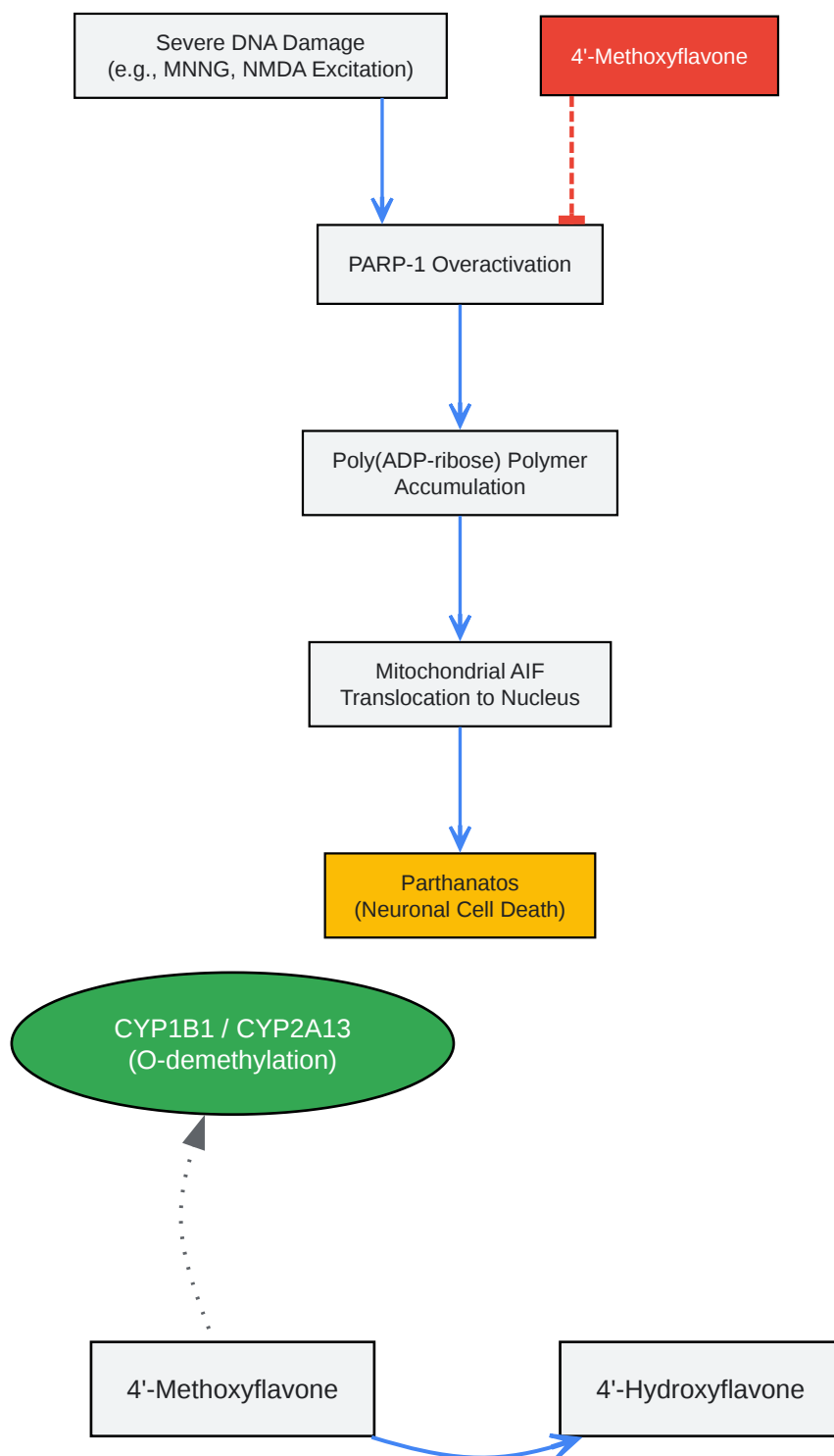
Spectral Data Type	Key Characteristics	Source
UV-Visible (UV-Vis)	Maximum Absorption ( $\lambda_{\text{max}}$ ): 319 nm (in Methanol)	[6]
Nuclear Magnetic Resonance (NMR)	<sup>13</sup> C and <sup>17</sup> O NMR data are publicly available.	[7][8]
Mass Spectrometry (MS)	Collision Cross Section (CCS): 152.1 Å <sup>2</sup> ([M+H] <sup>+</sup> )	[7]

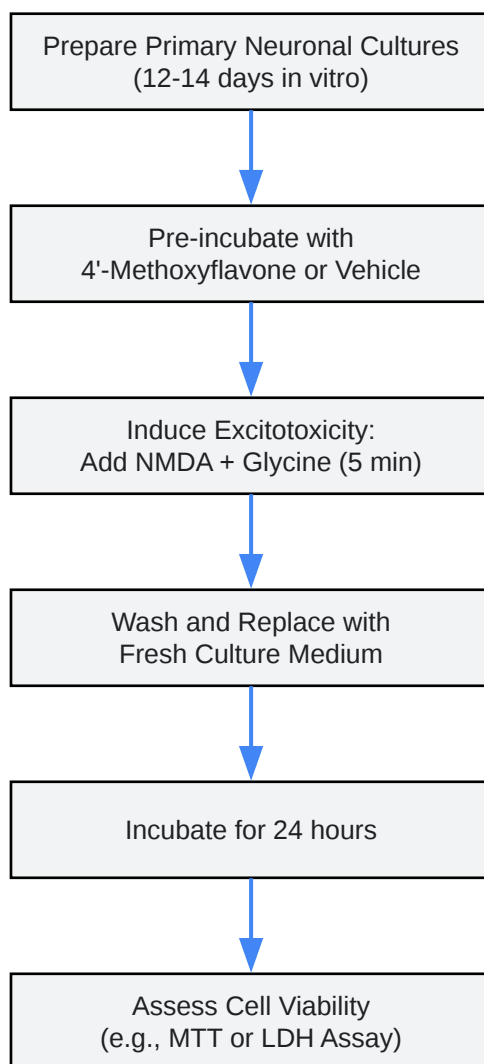
## Biological Activity and Mechanisms of Action

4'-Methoxyflavone demonstrates a range of biological effects, with its neuroprotective activity being the most extensively studied.

## Neuroprotection via Inhibition of Parthanatos

4'-Methoxyflavone acts as a potent neuroprotective agent by inhibiting Parthanatos, a specific pathway of programmed cell death.<sup>[3]</sup> This pathway is initiated by severe DNA damage, which leads to the overactivation of the nuclear enzyme Poly(ADP-ribose) polymerase-1 (PARP-1).<sup>[3]</sup> The resulting accumulation of poly(ADP-ribose) (PAR) polymers and subsequent translocation of Apoptosis-Inducing Factor (AIF) from the mitochondria to the nucleus causes chromatin condensation and large-scale DNA fragmentation, ultimately leading to cell death.<sup>[3]</sup> 4'-Methoxyflavone has been shown to prevent the accumulation of PAR and protect cortical neurons from cell death induced by DNA-alkylating agents or NMDA receptor-mediated excitotoxicity.<sup>[3]</sup>





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## References

- 1. Buy 4'-Methoxyflavone | 4143-74-2 [smolecule.com]
- 2. Plant Flavonoids: Chemical Characteristics and Biological Activity - PMC [pmc.ncbi.nlm.nih.gov]

- 3. Identification through high-throughput screening of 4'-methoxyflavone and 3',4'-dimethoxyflavone as novel neuroprotective inhibitors of parthanatos - PMC [pmc.ncbi.nlm.nih.gov]
- 4. chemimpex.com [chemimpex.com]
- 5. 4'-METHOXYFLAVONE | 4143-74-2 [chemicalbook.com]
- 6. 4'-Methoxyflavone 4143-74-2 | Tokyo Chemical Industry Co., Ltd.(APAC) [tcichemicals.com]
- 7. 4'-Methoxyflavone | C16H12O3 | CID 77793 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 8. dev.spectrabase.com [dev.spectrabase.com]
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